

Application Notes and Protocols: Visualizing Fibrinolysis with AZD9684 using Confocal Microscopy

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Compound of Interest

Compound Name: AZD 9684

Cat. No.: B605788

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Introduction

Fibrinolysis is the enzymatic breakdown of fibrin in blood clots, a crucial process for maintaining blood vessel patency and resolving thrombosis. A key negative regulator of fibrinolysis is the thrombin-activatable fibrinolysis inhibitor (TAFIa), also known as carboxypeptidase U (CPU). TAFIa removes C-terminal lysine residues from partially degraded fibrin, which are essential binding sites for plasminogen and its activator, tissue plasminogen activator (tPA). By removing these binding sites, TAFIa attenuates plasmin generation and slows down clot dissolution.

AZD9684 is a potent and specific inhibitor of carboxypeptidase U (CPU, TAFIa, CPB2).^[1] By inhibiting TAFIa, AZD9684 preserves the lysine binding sites on the fibrin surface, leading to enhanced plasminogen activation and accelerated fibrinolysis. This makes AZD9684 a promising therapeutic agent for thrombotic diseases. Confocal microscopy offers a powerful tool to visualize and quantify the effects of AZD9684 on the dynamics of fibrin clot structure and lysis in real-time.

These application notes provide a detailed protocol for visualizing and quantifying the profibrinolytic effects of AZD9684 using confocal laser scanning microscopy.

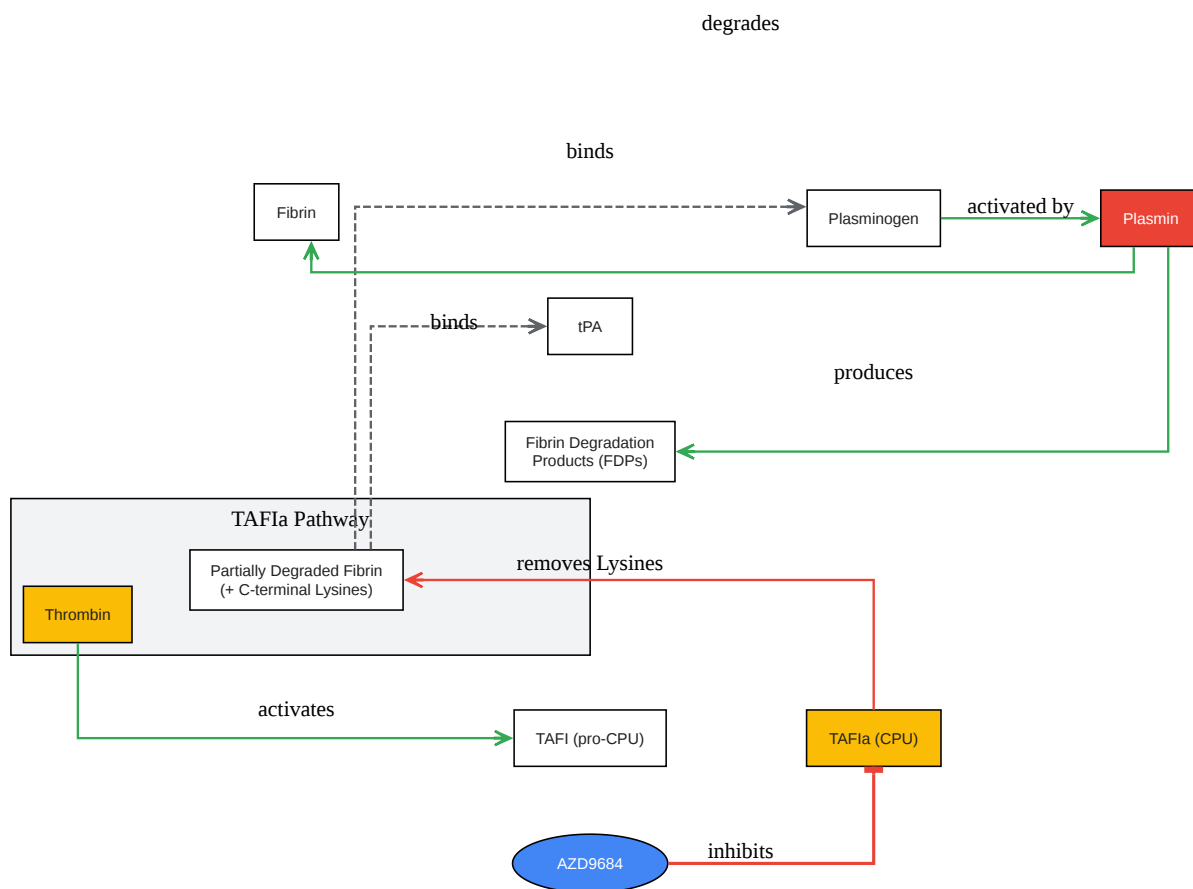
Data Presentation

The profibrinolytic effect of AZD9684 has been quantified in various in vitro models. The following table summarizes the enhancement of fibrinolysis by AZD9684.

Experimental System	Parameter Measured	Effect of AZD9684	Reference
Plasma Clot Lysis	Lysis Rate	33% faster lysis	[1]
Rotational Thromboelastometry (ROTEM)	Lysis Onset Time	Decreased by 38%	[1]
Front Lysis with Confocal Microscopy (Platelet-Free Plasma)	Lysis Rate	47% faster lysis	[1]
Front Lysis with Confocal Microscopy (Platelet-Rich Plasma)	Lysis Rate	50% faster lysis	[1]

Signaling Pathway and Experimental Workflow

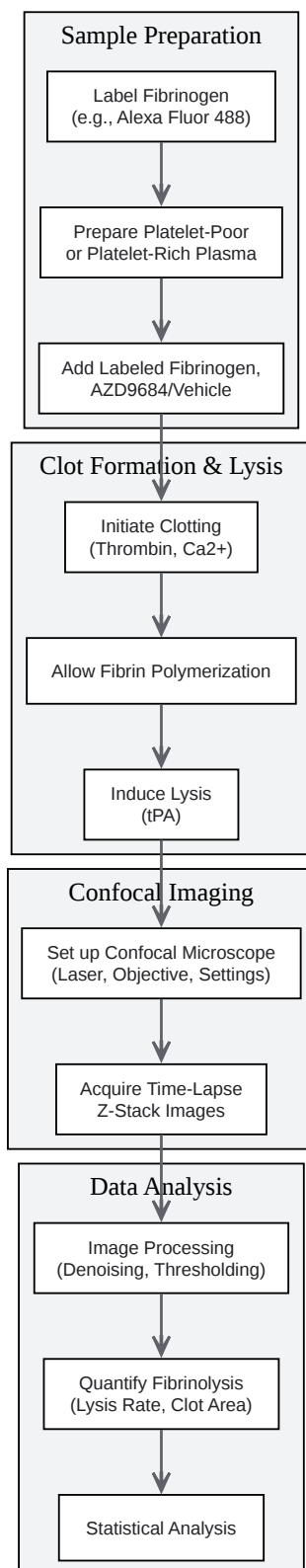
Signaling Pathway of AZD9684 in Fibrinolysis



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Caption: Mechanism of AZD9684 in enhancing fibrinolysis by inhibiting TAFIa.

Experimental Workflow for Confocal Microscopy



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References

- 1. Carboxypeptidase U (CPU, carboxypeptidase B2, activated thrombin-activatable fibrinolysis inhibitor) inhibition stimulates the fibrinolytic rate in different in vitro models - PubMed [pubmed.ncbi.nlm.nih.gov]
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